

# A Comparative Analysis of Alizarin Crimson (PR83) and Its Lightfast Alternatives

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## Compound of Interest

Compound Name: *Pigment red 83*

Cat. No.: *B563162*

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This guide provides an objective comparison of the lightfastness of the traditional Alizarin Crimson pigment (PR83) with modern alternatives. The data presented is intended for researchers, scientists, and professionals in fields where long-term color stability is critical.

Alizarin Crimson (**Pigment Red 83**) has been a staple on artists' palettes for over a century due to its deep, cool red hue and transparency. However, its poor lightfastness, or resistance to fading upon exposure to light, is a significant drawback.<sup>[1][2][3]</sup> This has led to the development of several alternative pigments that mimic its desirable characteristics without compromising permanence. Research has shown that PR83 fades significantly, especially in dilute washes or tints, making it unsuitable for applications requiring archival stability.<sup>[1][2]</sup>

## Quantitative Lightfastness Comparison

The lightfastness of a pigment is commonly measured using standardized scales such as the American Society for Testing and Materials (ASTM) lightfastness rating and the Blue Wool Scale.

- ASTM D4303: This standard classifies pigments into five categories, from I (Excellent) to V (Very Poor).<sup>[2]</sup>
- Blue Wool Scale: This scale ranges from 1 (very fugitive) to 8 (extremely lightfast).<sup>[4][5][6]</sup> A higher number indicates greater resistance to fading.<sup>[4][5][6]</sup>

Below is a summary of the lightfastness ratings for Alizarin Crimson and its common alternatives.

| Pigment Name      | C.I. Name | ASTM Rating                   | Blue Wool Scale | Notes  |
|-------------------|-----------|-------------------------------|-----------------|--|
| Alizarin Crimson  | PR83      | III - IV (Fair to Poor)[2][3] | 4-5             | Known to fade significantly, especially when tinted.[1][2]                                       |
| Quinacridone Rose | PV19      | I (Excellent)[7][8]           | 7-8             | A reliable and highly lightfast alternative with a similar hue.[9][10]                           |
| Perylene Maroon   | PR179     | I (Excellent)[11][12][13][14] | 7-8             | A deep red-brown pigment often recommended as a substitute.[1][13][15]                           |
| Anthraquinone Red | PR177     | I (Excellent)[16][17]         | 7-8[18]         | Often marketed as "Permanent Alizarin," but some tests suggest it can fade in tints.[19][20][21] |
| Pyrrole Rubin     | PR264     | Not Rated by ASTM             | -               | Often cited as a good lightfast alternative to PR83.[15][20]                                     |

## Experimental Protocols for Lightfastness Testing

The determination of a pigment's lightfastness involves controlled exposure to light sources that simulate indoor or outdoor conditions over an accelerated period.

**ASTM D4303 Standard Test Methods:** This standard outlines several methods for testing the lightfastness of colorants used in artists' materials.[\[22\]](#)[\[23\]](#) The core of the methodology involves:

- **Specimen Preparation:** The pigment is dispersed in a specific vehicle (e.g., oil, acrylic) and applied uniformly to a substrate. A portion of the specimen is masked to serve as an unexposed control.
- **Exposure:** The specimens are exposed to a light source under controlled conditions. Common methods include:
  - **Natural Daylight:** Exposure to daylight filtered through window glass in specific locations like Southern Florida or Arizona.[\[22\]](#)[\[23\]](#)
  - **Xenon-Arc Lamp:** An artificial light source that simulates the spectral distribution of daylight filtered through window glass.[\[22\]](#)[\[24\]](#)[\[25\]](#) This allows for accelerated testing.
- **Evaluation:** After a predetermined amount of radiant exposure, the color change between the exposed and unexposed portions of the specimen is measured.[\[26\]](#) This is typically done using a spectrophotometer or colorimeter to calculate the color difference ( $\Delta E^*$ ) in CIELAB units.[\[26\]](#)[\[27\]](#)
- **Classification:** Based on the magnitude of the color change, the pigment is assigned a lightfastness category from I to V.[\[26\]](#)

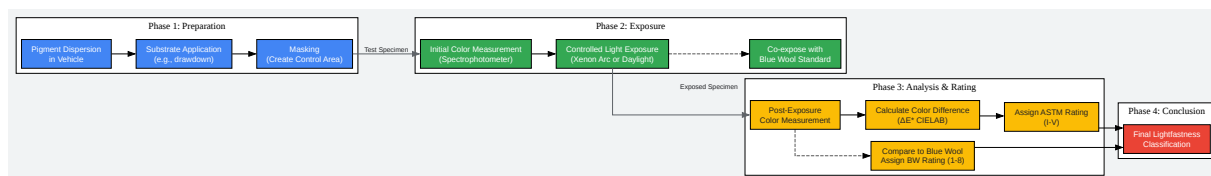
**Blue Wool Scale Method:** This method provides a comparative assessment of lightfastness.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- **Reference Standard:** The test utilizes a standard card containing eight strips of blue wool, each dyed with a blue pigment of known, and progressively higher, lightfastness.[\[4\]](#)[\[5\]](#)
- **Co-exposure:** The pigment sample to be tested is exposed to the same light source alongside the Blue Wool Scale card.[\[5\]](#)

- **Assessment:** The amount of fading of the test sample is visually compared to the fading of the eight blue wool strips.
- **Rating:** The pigment is assigned a rating from 1 to 8, corresponding to the blue wool strip that has faded to the same degree.<sup>[4][5]</sup>

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for determining pigment lightfastness based on the ASTM D4303 standard.



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